

A Comparative Analysis of Norflurazon and its Primary Metabolite, Desmethylnorflurazon

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Compound of Interest

Compound Name: **Norflurazon**

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This guide provides a comprehensive comparison of the herbicide **norflurazon** and its principal metabolite, **desmethylnorflurazon**. The information presented herein is curated from experimental data to assist researchers in understanding the physicochemical properties, toxicokinetics, and biological activities of these two related compounds.

Physicochemical Properties

A fundamental understanding of the physicochemical properties of a compound and its metabolites is crucial for predicting their environmental fate and biological interactions. The following table summarizes the key physicochemical characteristics of **norflurazon** and **desmethylnorflurazon**.

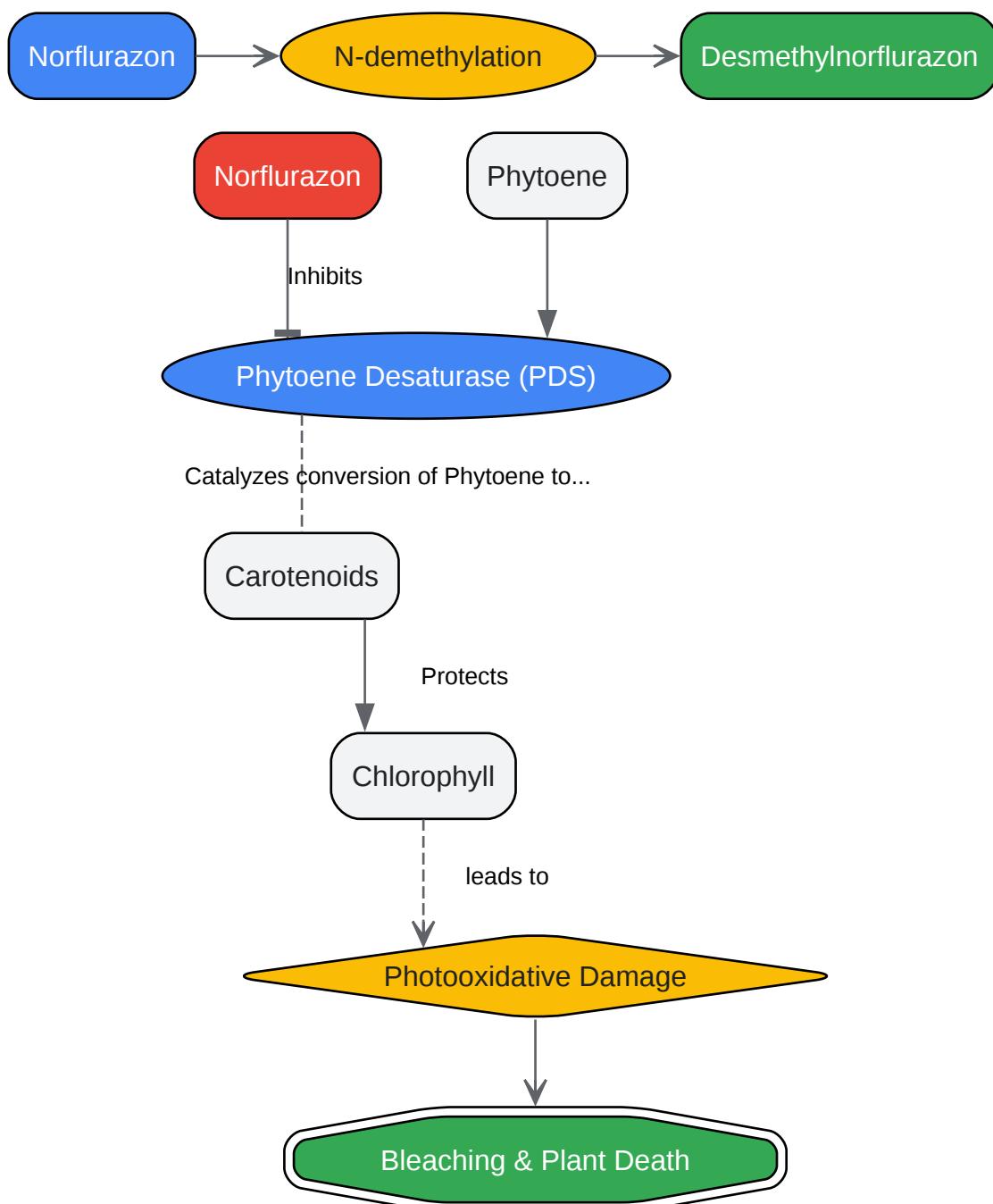
Property	Norflurazon	Desmethylnorflurazon	Source(s)
Chemical Formula	$C_{12}H_9ClF_3N_3O$	$C_{11}H_7ClF_3N_3O$	[1][2][3][4]
Molecular Weight	303.67 g/mol	289.64 g/mol	[1][2][3][4][5][6][7]
Appearance	White to greyish-brown crystalline powder	Light brown to dark brown solid	[7][8]
Water Solubility	34 mg/L (at 20°C, pH 7)	Data not readily available	[8]
Vapor Pressure	3.86×10^{-3} mPa (at 20°C)	Data not readily available	
Log P (Octanol-Water Partition Coefficient)	2.45	Data not readily available	

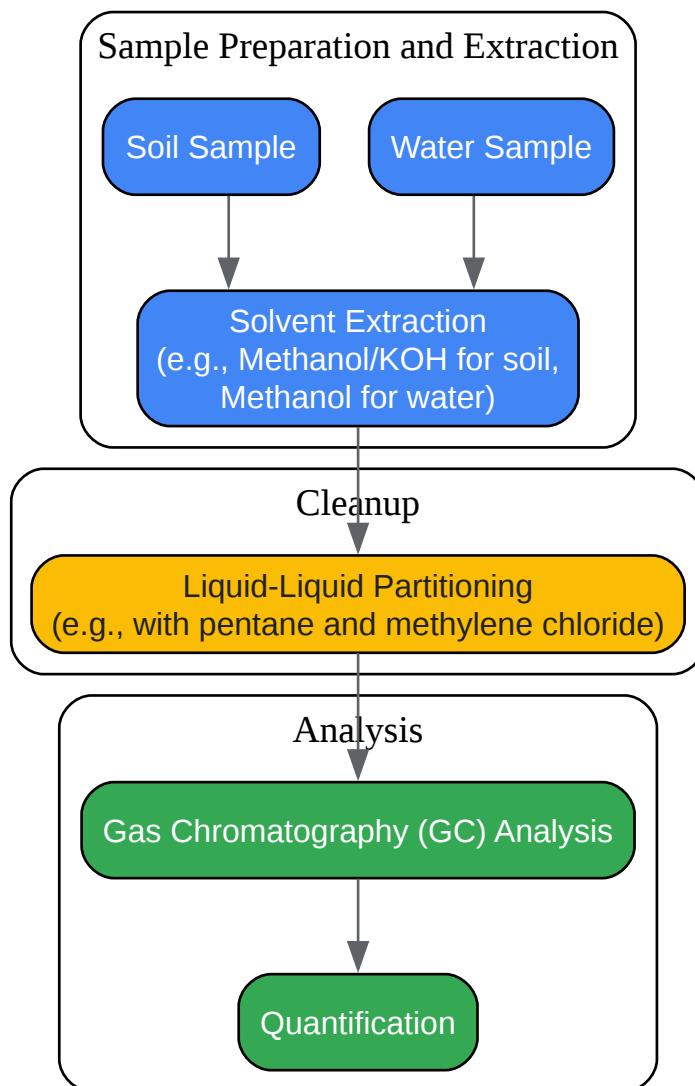
Toxicokinetics and Metabolism

Norflurazon is readily absorbed in biological systems and undergoes metabolism to form several byproducts, with **desmethylnorflurazon** being the primary metabolite.[9][10]

Metabolic Pathway: **Norflurazon** to **Desmethylnorflurazon**

The primary metabolic transformation of **norflurazon** involves the N-demethylation of the methylamino group, resulting in the formation of **desmethylnorflurazon**. This process is a key step in the detoxification and excretion of **norflurazon**.[11]





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